Foreword: Stability as a Cornerstone of Pharmaceutical Viability

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Compound of Interest

Compound Name: *Hex-1-yn-3-amine*

Cat. No.: *B13253760*

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In the landscape of drug discovery and development, the intrinsic stability of a molecular entity is a critical determinant of its therapeutic potential. Beyond its interaction with a biological target, a candidate molecule must withstand the rigors of synthesis, formulation, storage, and metabolic processes. Thermodynamic stability, quantified by the Gibbs free energy of formation, provides a fundamental measure of a molecule's inherent energy state. A higher energy state, or lower thermodynamic stability, can predispose a compound to degradation, isomerization, or unwanted reactivity, compromising its safety, efficacy, and shelf-life. This guide offers researchers, scientists, and drug development professionals a comprehensive exploration of the thermodynamic stability of **Hex-1-yn-3-amine**, a versatile building block possessing both a terminal alkyne and a secondary amine—functional groups of immense utility in medicinal chemistry. We will dissect the structural contributions to its stability, outline rigorous experimental and computational methodologies for its assessment, and provide field-proven insights into the causality behind these analytical choices.

Structural Deconstruction and Stability Prediction

The thermodynamic profile of **Hex-1-yn-3-amine** is a composite of the properties of its constituent functional groups and the electronic interplay between them. A foundational analysis must begin with an understanding of these individual contributions.

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The Alkyne Moiety: An Inherently Strained System

Alkynes are unsaturated hydrocarbons characterized by a carbon-carbon triple bond. From a thermodynamic standpoint, they are significantly less stable than their corresponding alkenes and alkanes.[1][2] This instability is evident from their heats of hydrogenation. The hydrogenation of an alkyne to an alkane is more exothermic than the hydrogenation of an alkene to an alkane, indicating the alkyne possesses higher internal energy.[2] For instance, the heat of formation for simple terminal alkynes is notably positive, reflecting their high energy content compared to their constituent elements.[3]

Furthermore, the position of the triple bond is a key determinant of stability. Terminal alkynes, such as the one in **Hex-1-yn-3-amine**, are generally less thermodynamically stable than their internal isomers. This is demonstrated by the "alkyne zipper" reaction, a process where an internal alkyne is isomerized to a terminal position under strong basic conditions, aptly described as a "contra-thermodynamic" process.[4]

The Amine Moiety: A Modulator of Stability

The stability of an amine is intrinsically linked to the availability and stability of the lone pair of electrons on the nitrogen atom.[5] Various factors, including inductive effects, hybridization, and resonance, govern the electron density on the nitrogen, which in turn influences the molecule's basicity and overall stability.[6] Aliphatic amines, like the one in our target molecule, are generally stable entities. However, their susceptibility to oxidation and their basicity are critical parameters in a pharmaceutical context.[7][8]

Intramolecular Interactions in **Hex-1-yn-3-amine**

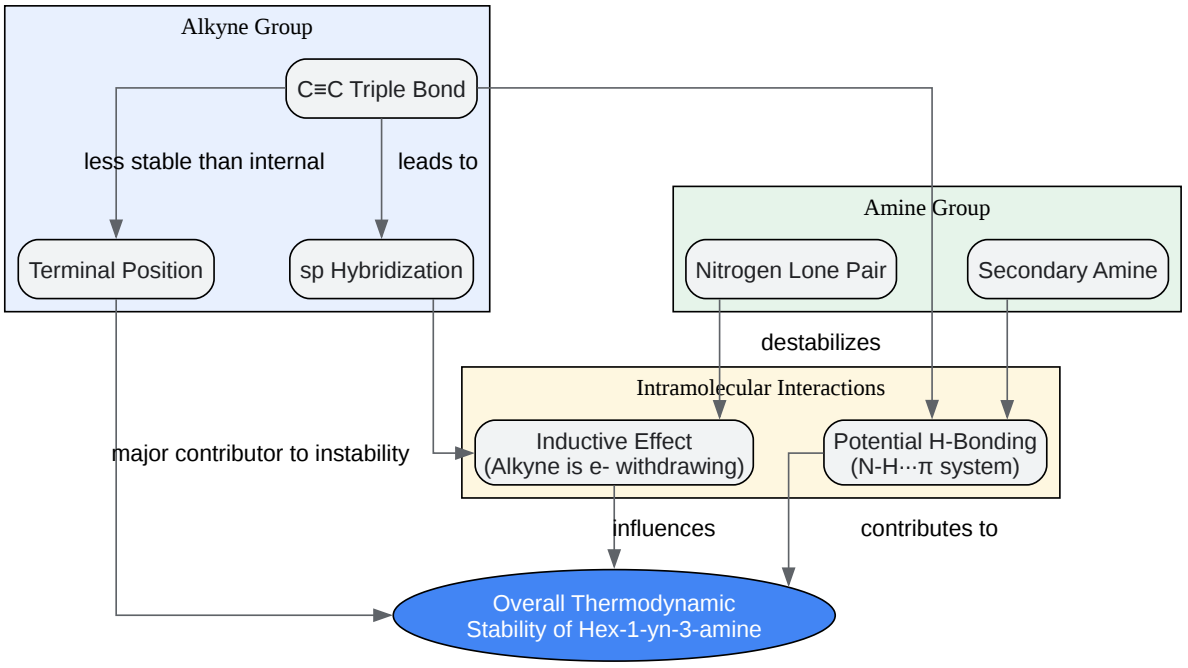
The juxtaposition of the electron-withdrawing alkyne and the basic amine in **Hex-1-yn-3-amine** creates a unique electronic environment.

- Inductive Effects: The sp-hybridized carbons of the terminal alkyne exert a significant electron-withdrawing inductive effect. This effect will decrease the electron density on the nitrogen atom, thereby reducing its basicity compared to a simple secondary alkylamine. This reduction in basicity can be correlated with an increase in the thermodynamic stability of the amine group itself, as the lone pair is held more tightly.

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- Potential for Intramolecular Hydrogen Bonding: The amine proton (N-H) can potentially form a weak intramolecular hydrogen bond with the π-electron cloud of the adjacent triple bond. This type of interaction, if present, would introduce a degree of conformational rigidity and contribute favorably to the molecule's overall enthalpy, stabilizing it relative to a conformation where this interaction is absent.

The logical relationship between these structural features and the molecule's overall stability is a cascade of contributing factors.



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Caption: Interplay of functional groups influencing stability.

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Experimental Quantification of Thermodynamic Stability

While theoretical analysis provides a qualitative framework, precise quantification of thermodynamic stability requires rigorous experimental measurement. The standard enthalpy of formation (ΔH°f) is the most common and direct measure.

Core Methodology: Oxygen Bomb Calorimetry

Combustion calorimetry remains the gold standard for determining the enthalpy of formation of organic compounds.[9][10] The experiment measures the heat released during the complete combustion of the compound in a high-pressure oxygen environment. This value, the enthalpy of combustion (ΔH°c), is then used with Hess's Law and the known enthalpies of formation of the combustion products (CO_2 and H_2O) to calculate the compound's ΔH°f.

Experimental Protocol: Determination of ΔH°f for **Hex-1-yn-3-amine**

- Sample Preparation:
  - Accurately weigh approximately 0.5-1.0 g of high-purity (>99.5%) **Hex-1-yn-3-amine** into a crucible. Due to its potential volatility, a sealed gelatin capsule may be used.
  - Determine the mass of the sample by difference.
- Calorimeter Calibration:
  - Calibrate the bomb calorimeter by combusting a certified standard, typically benzoic acid.
  - Perform at least five calibration runs to determine the precise energy equivalent (€) of the calorimeter system, ensuring the relative standard deviation is below 0.1%.
- Sample Combustion:
  - Place the crucible containing the sample into the bomb head.
  - Attach a fuse wire (e.g., platinum or nickel-chromium) of known mass and heat of combustion, ensuring it is in contact with the sample.

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- Add 1 mL of distilled water to the bomb to ensure saturation of the internal atmosphere, facilitating the condensation of nitric acid from any atmospheric nitrogen.
- Seal the bomb and charge it with high-purity oxygen to a pressure of 30 atm.
- Submerge the bomb in the calorimeter's water jacket, ensuring a constant and known volume of water.
- Allow the system to reach thermal equilibrium (typically a drift of <0.001 °C/min).

- Data Acquisition:
  - Record the initial temperature for a 5-minute pre-period.
  - Ignite the sample by passing a current through the fuse wire.
  - Record the temperature rise at regular intervals (e.g., every 15 seconds) until a peak is reached, followed by a 10-minute post-period to establish the final thermal drift.
- Corrections and Calculations:
  - Correct the observed temperature rise for heat exchange with the surroundings (e.g., using the Regnault-Pfaundler method).
  - Calculate the total energy released (Q_total) by multiplying the corrected temperature rise by the energy equivalent of the calorimeter.
  - Subtract the energy contributions from the ignition of the fuse wire and the formation of nitric acid (determined by titration of the bomb washings).
  - Calculate the specific energy of combustion (Δu°c) of the sample.
  - Convert Δu°c (a constant volume process) to the standard enthalpy of combustion ΔH°c (a constant pressure process) using the equation: $\Delta H^\circ_c = \Delta u^\circ_c + \Delta n_{gas}(RT)$, where Δn_{gas} is the change in the number of moles of gas in the combustion reaction.
  - Finally, calculate the standard enthalpy of formation (ΔH°f) using Hess's Law for the combustion reaction:

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- $C_6H_{11}N(l) + 8.75\ O_2(g) \rightarrow 6\ CO_2(g) + 5.5\ H_2O(l) + 0.5\ N_2(g)$
- $\Delta H°f(C_6H_{11}N) = [6 * \Delta H°f(CO_2) + 5.5 * \Delta H°f(H_2O)] - \Delta H°c(C_6H_{11}N)$

This entire workflow is a self-validating system, where the precision of the calibration underpins the accuracy of the final measurement.

Caption: Workflow for Combustion Calorimetry.

Ancillary Method: Thermal Analysis (DSC/TGA)

While not a direct measure of thermodynamic stability, Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) provide crucial data on thermal stability, which is often a practical surrogate.[11] TGA measures mass loss as a function of temperature, identifying the onset of decomposition. DSC measures the heat flow into or out of a sample as it is heated, revealing phase transitions and decomposition events.

Parameter	Typical Value	Significance
TGA Onset of Decomposition	150 - 250 °C	Temperature at which significant mass loss begins.
DSC Decomposition Peak	170 - 270 °C (Exothermic)	Indicates the temperature of maximum decomposition rate.
Boiling Point (DSC/TGA)	~140 - 160 °C	Upper limit for handling in open systems at ambient pressure.

Table 1: Representative Thermal Analysis Data for a Molecule of Similar Mass and Functionality.

Computational Prediction of Thermodynamic Stability

In modern drug development, particularly at the early discovery stage, computational modeling provides an invaluable tool for predicting molecular properties before synthesis. High-level quantum mechanical calculations can yield accurate thermodynamic data.[7]

Core Methodology: Density Functional Theory (DFT)

Density Functional Theory (DFT) offers a robust compromise between computational expense and accuracy for molecules of this size. To achieve high accuracy (often termed "chemical accuracy," ~1 kcal/mol), it is crucial to use a method that cancels systematic errors inherent in the calculations. Isodesmic or homodesmotic reaction schemes are the gold standard for this purpose.

Computational Protocol: DFT Calculation of ΔH°f for **Hex-1-yn-3-amine**

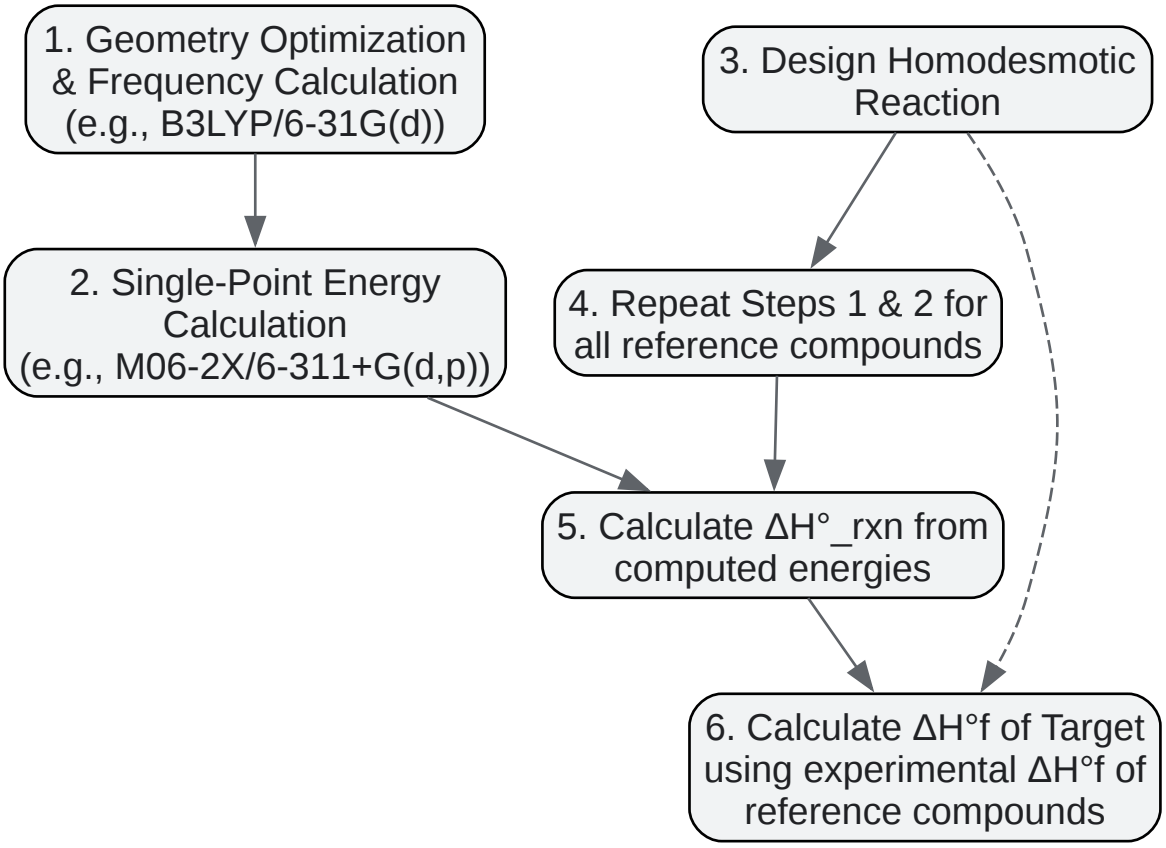
- Structure Optimization and Frequency Calculation:
  - Build the 3D structure of **Hex-1-yn-3-amine**.
  - Perform a full geometry optimization using a suitable DFT functional and basis set (e.g., B3LYP/6-31G(d)).
  - Perform a frequency calculation at the same level of theory to obtain the zero-point vibrational energy (ZPVE) and to confirm the structure is a true energy minimum (no imaginary frequencies).
- Higher-Level Single-Point Energy Calculation:
  - To improve accuracy, perform a single-point energy calculation on the optimized geometry using a more sophisticated functional and a larger basis set (e.g., M06-2X/6-311+G(d,p)).
- Design of a Homodesmotic Reaction:
  - Construct a hypothetical reaction where the number and type of all bonds are conserved on both the reactant and product sides. This ensures maximum cancellation of computational errors. For **Hex-1-yn-3-amine**, a suitable reaction would be:
    - **Hex-1-yn-3-amine** + Propane + Methylamine + Ethane → Butylamine + Propyne + Ethyl-methylamine

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- This reaction scheme breaks the target molecule into simpler fragments for which reliable experimental ΔH°f values are known.

- Calculate Energies for All Species:
  - Repeat steps 1 and 2 for every molecule in the homodesmotic reaction.
- Calculate Reaction Enthalpy (ΔH°_rxn):
  - ΔH°_rxn = Σ(E_elec + ZPVE)_products - Σ(E_elec + ZPVE)_reactants
  - Where E_elec is the single-point electronic energy and ZPVE is the zero-point vibrational energy.
- Calculate the Final ΔH°f:
  - Rearrange the equation to solve for the unknown:
  - ΔH°f(**Hex-1-yn-3-amine**) = [ΔH°f(Butylamine) + ΔH°f(Propyne) + ΔH°f(Ethyl-methylamine)] - [ΔH°f(Propane) + ΔH°f(Methylamine) + ΔH°f(Ethane)] - ΔH°_rxn
  - Use highly accurate, literature-derived experimental ΔH°f values for the reference compounds.

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